

2-Nitro-4-(trifluoromethylsulfonyl)aniline

physical properties

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Compound of Interest

Compound Name: 2-Nitro-4-(trifluoromethylsulfonyl)aniline

Cat. No.: B1307868

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An In-depth Technical Guide on the Physical Properties of 2-Nitro-4-(trifluoromethylsulfonyl)aniline

This technical guide provides a comprehensive overview of the known physical properties of **2-Nitro-4-(trifluoromethylsulfonyl)aniline**, CAS Number 400-23-7. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. This document presents quantitative data in a structured format, details relevant experimental protocols, and includes workflow diagrams for clarity.

Core Physical Properties

2-Nitro-4-(trifluoromethylsulfonyl)aniline is a yellow crystalline solid.^{[1][2]} Its core physical and chemical identifiers are summarized below. Many of its properties are predicted through computational models and are noted as such.

Property	Value	Source
IUPAC Name	2-nitro-4-(trifluoromethylsulfonyl)benzenamine	N/A
CAS Number	400-23-7	[1][2]
Molecular Formula	C7H5F3N2O4S	[1][2]
Molecular Weight	270.19 g/mol	[1][2]
Appearance	Yellow crystalline solid	[1][2]
Melting Point	129-130 °C	[1][2]
Boiling Point	395.0 ± 42.0 °C (Predicted)	[1][2]
Density	1.670 ± 0.06 g/cm ³ (Predicted)	[1][2]
pKa	-5.30 ± 0.10 (Predicted)	[1][2]

Experimental Protocols

The following sections describe standard methodologies for determining the key physical properties listed above. While specific experimental reports for this compound are not detailed in the provided search results, these protocols represent common, validated techniques in chemical analysis.

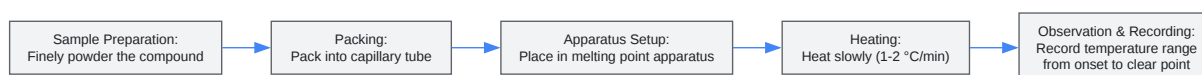
Melting Point Determination (Capillary Method)

The melting point is a critical indicator of purity. The capillary method is a standard and widely used technique.

Methodology:

- **Sample Preparation:** A small amount of the dry, crystalline **2-Nitro-4-(trifluoromethylsulfonyl)aniline** is finely powdered. This powder is then packed into a capillary tube (sealed at one end) to a height of 2-3 mm.

- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which contains a heating block or an oil bath and a thermometer or temperature probe.
- **Heating:** The sample is heated at a steady, slow rate (typically 1-2 °C per minute) as it approaches the expected melting point.
- **Observation:** The temperature at which the substance first begins to melt (onset) and the temperature at which it becomes completely liquid (clear point) are recorded. This range is reported as the melting point. For pure substances, this range is typically narrow (0.5-1 °C).



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Caption: Workflow for Melting Point Determination.

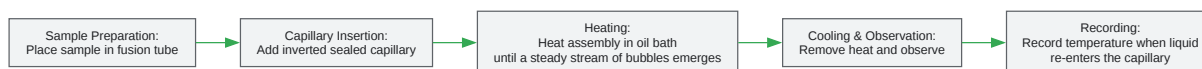
Boiling Point Determination

Given that the reported boiling point is a prediction, experimental determination may be subject to compound decomposition at high temperatures. A method suitable for small quantities, like the Siwoloboff method, would be appropriate.

Methodology:

- **Sample Preparation:** A small amount (a few microliters) of the substance is placed in a small test tube (fusion tube).
- **Capillary Insertion:** A standard melting point capillary tube is sealed at one end and placed, open end down, into the fusion tube.
- **Apparatus Setup:** The assembly is attached to a thermometer and heated in an oil bath.
- **Heating and Observation:** As the sample is heated, a stream of bubbles will emerge from the inverted capillary. The heat is then removed.

- Recording: The boiling point is the temperature at which the liquid just begins to re-enter the capillary tube after the bubbling has ceased.



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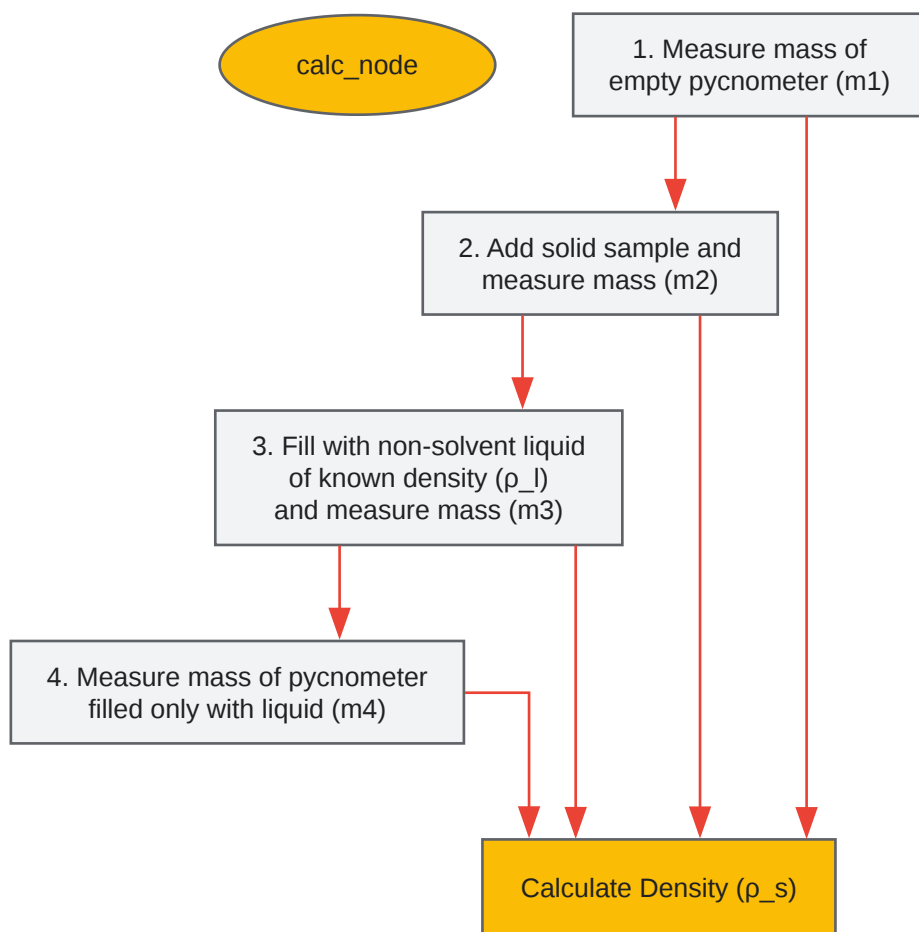
Caption: Workflow for Boiling Point Determination.

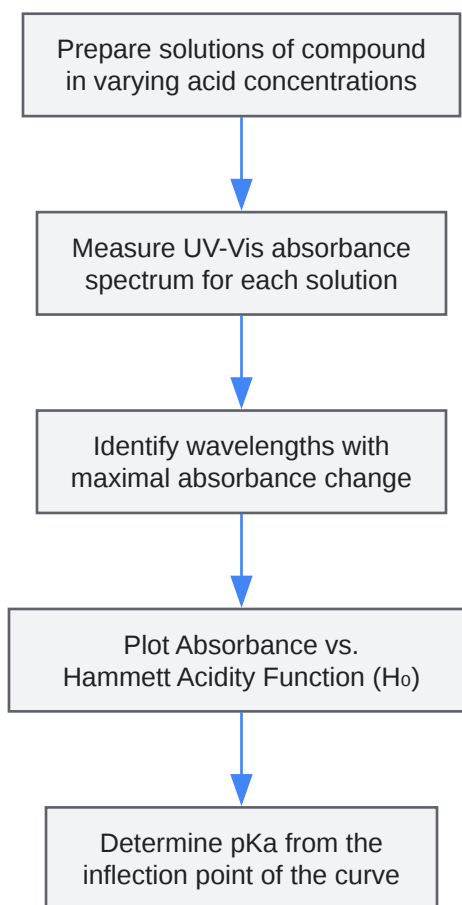
Density Determination (Pycnometer Method)

The density of a solid can be determined using a pycnometer and a non-reacting liquid of known density in which the solid is insoluble.

Methodology:

- Mass of Empty Pycnometer: The mass of a clean, dry pycnometer is accurately measured (m_1).
- Mass with Sample: A quantity of **2-Nitro-4-(trifluoromethylsulfonyl)aniline** is added to the pycnometer, and the combined mass is measured (m_2).
- Mass with Sample and Liquid: A liquid of known density (ρ_L), in which the sample is insoluble, is added to the pycnometer until it is full. The total mass is measured (m_3).
- Mass with Liquid Only: The pycnometer is emptied, cleaned, and filled with only the liquid. Its mass is measured (m_4).
- Calculation: The density of the solid (ρ_s) is calculated using the formula: $\rho_s = [(m_2 - m_1) * \rho_L] / [(m_4 - m_1) - (m_3 - m_2)]$





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References

- 1. 2-NITRO-4-(TRIFLUOROMETHYLSULFONYL)ANILINE CAS#: 400-23-7 [m.chemicalbook.com]
- 2. 400-23-7 CAS MSDS (2-NITRO-4-(TRIFLUOROMETHYLSULFONYL)ANILINE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
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